

# Xanthiazone CAS number and molecular weight

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## Compound of Interest

Compound Name: Xanthiazone

Cat. No.: B150639

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## Technical Guide: Xanthiazone

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Xanthiazone** is a chemical compound identified within the broader class of 1,4-benzothiazine derivatives. While specific in-depth research on **Xanthiazone** itself is limited in publicly available scientific literature, this guide provides its core chemical properties and explores the general biological and pharmacological context of 1,4-benzothiazines, the chemical family to which **Xanthiazone** belongs. This information can serve as a foundational resource for researchers interested in the potential evaluation of this compound.

### Chemical Properties of Xanthiazone

The fundamental chemical identifiers for **Xanthiazone** are summarized in the table below. This data is essential for the accurate identification and handling of the compound in a research setting.

Property	Value
CAS Number	212701-97-8
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub> S
Molecular Weight	239.29 g/mol
IUPAC Name	7-(hydroxymethyl)-8,8-dimethyl-4H-1,4-benzothiazine-3,5-dione

## The Landscape of 1,4-Benzothiazine Derivatives: Potential Biological Activities

**Xanthiazone** is a derivative of 1,4-benzothiazine. This class of heterocyclic compounds is a significant scaffold in medicinal chemistry, with various derivatives exhibiting a wide array of pharmacological activities.<sup>[1][2][3]</sup> Research into 1,4-benzothiazine derivatives has revealed their potential as:

- **Anticancer and Antitumor Agents:** Certain derivatives have been shown to inhibit the proliferation of cancer cells.<sup>[1][4]</sup>
- **Antioxidant Agents:** The scaffold is associated with compounds that can mitigate oxidative stress.<sup>[1]</sup>
- **Antimicrobial, Antibacterial, and Antifungal Agents:** Various derivatives have demonstrated efficacy against a range of microbial pathogens.<sup>[1]</sup>
- **Anti-inflammatory and Analgesic Agents:** The 1,4-benzothiazine core is found in molecules with anti-inflammatory and pain-relieving properties.<sup>[1]</sup>
- **Other Pharmacological Activities:** The versatility of the 1,4-benzothiazine structure has led to the discovery of derivatives with antidiabetic, antihypertensive, antiviral, and antimalarial properties.<sup>[1]</sup>

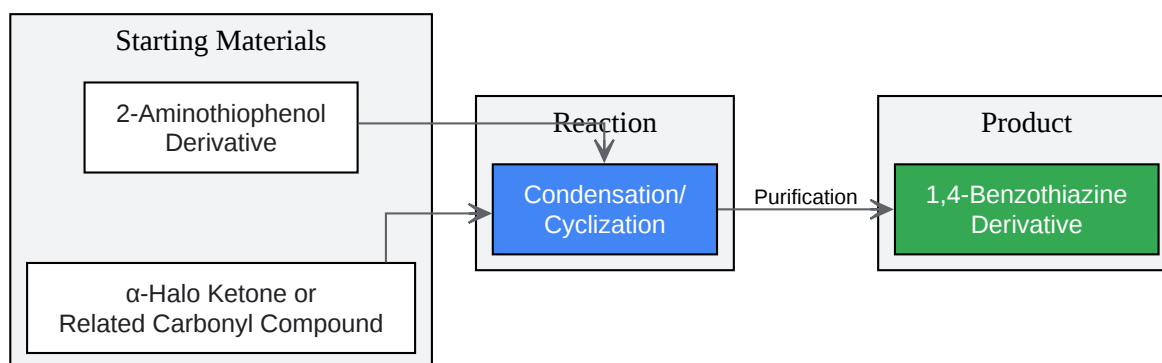
Given that **Xanthiazone** shares this core structure, it is plausible that it may exhibit one or more of these biological activities. However, without specific experimental data, this remains a matter for future investigation.

## Experimental Protocols and Signaling Pathways

A comprehensive search of scientific databases did not yield any specific experimental protocols, mechanistic studies, or defined signaling pathways for **Xanthiazone**. The biological effects and the molecular mechanisms of this particular compound have not been elucidated in the available literature.

## General Synthetic Workflow for 1,4-Benzothiazine Derivatives

To provide a practical context for researchers, the following diagram illustrates a generalized synthetic workflow for 1,4-benzothiazine derivatives, which is a common theme in the chemical literature for this class of compounds. This can serve as a starting point for the potential synthesis of **Xanthiazone** and its analogs for further study.



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Caption: Generalized synthetic workflow for 1,4-benzothiazine derivatives.

## Conclusion

**Xanthiazone** remains a largely uncharacterized compound within the pharmacologically significant family of 1,4-benzothiazines. While its fundamental chemical properties are known, its biological activities and mechanisms of action are yet to be explored. The diverse therapeutic potential of the 1,4-benzothiazine scaffold suggests that **Xanthiazone** could be a

candidate for future drug discovery and development efforts. Further research, beginning with its synthesis and initial biological screening, is necessary to unlock its potential.

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## References

- 1. Derivatives of benzo-1,4-thiazine-3-carboxylic acid and the corresponding amino acid conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Evolution in the synthesis of 1,4-benzothiazines over the last decade (2014 to 2024) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Anti-lung Cancer Activity of Synthesized Substituted 1,4-Benzothiazines: An Insight from Molecular Docking and Experimental Studies - Amin - Anti-Cancer Agents in Medicinal Chemistry [rjsocmed.com]
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